

chlorophosphorane solvent selection guidelines

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Compound Focus: Chlorophosphorane

CAS No.: 37231-52-0

Cat. No.: S9091293

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Chlorophosphorane: Safety & Handling Guide

The Safety Data Sheet (SDS) for **chlorophosphorane** (also identified as chlorophosphine) highlights several significant hazards but lacks complete toxicological and ecological data [1]. The following table summarizes the key safety information:

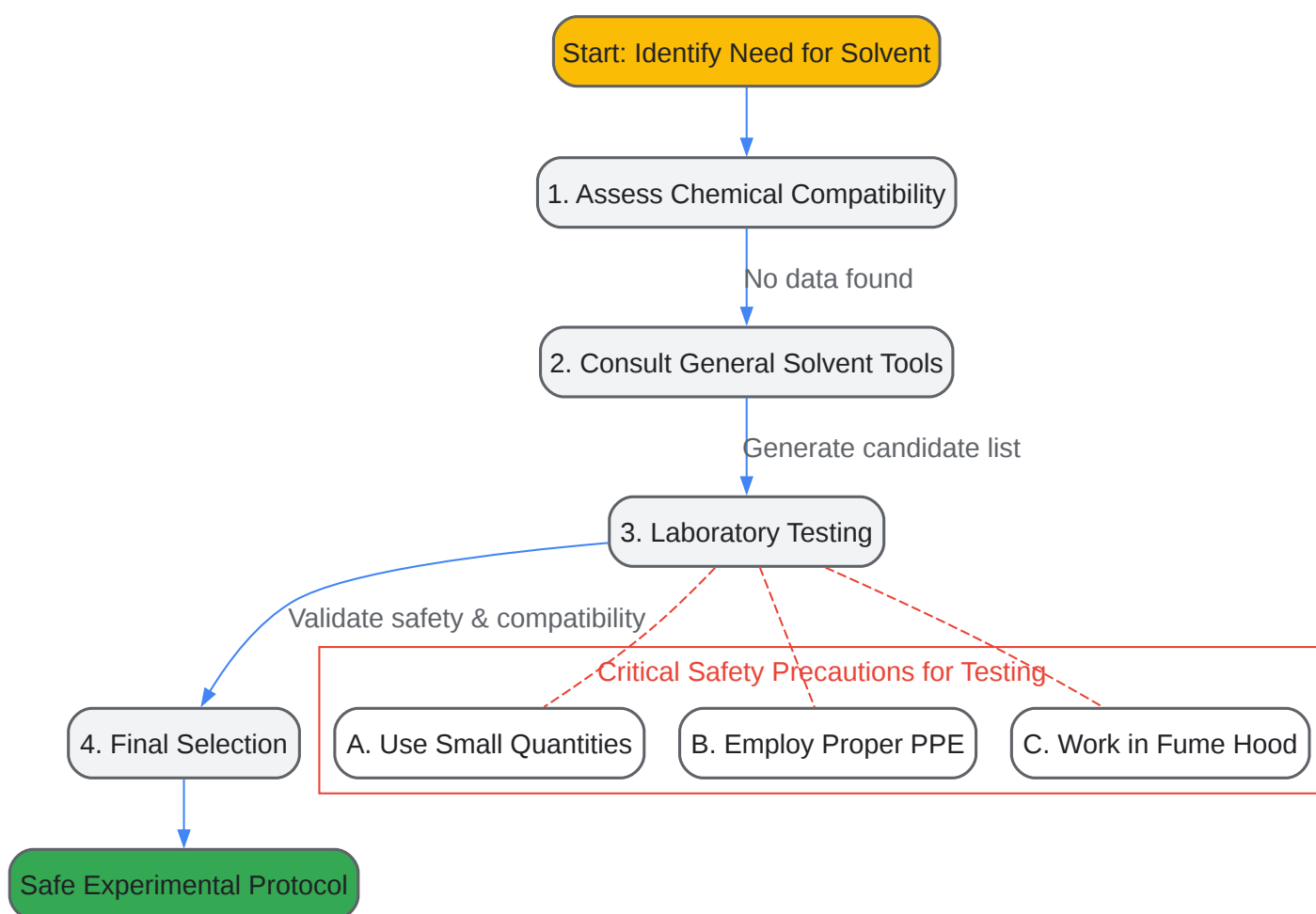
Aspect	Guidelines & Information
Identification	Product Name: Chlorophosphane / Chlorophosphine [1].
Safe Handling	Avoid contact with skin, eyes, and breathing dust/vapors. Use in a well-ventilated area and avoid dust formation. Obtain special instructions before use [1].
Safe Storage	Store in a cool, dry, and well-ventilated place. Keep the container tightly closed [1].

| **Personal Protective Equipment (PPE)** | **Eye/Face:** Safety glasses with side-shields [1]. **Skin:** Wear impervious clothing and gloves inspected prior to use. Gloves must satisfy standards like EN 374 [1]. **Respiratory:** Wear a dust mask when handling large quantities [1]. | **First Aid Measures** | **Inhalation:** Move to fresh air, provide artificial respiration if not breathing, consult a physician [1]. **Skin Contact:** Wash with soap and plenty of water, consult a physician [1]. **Eye Contact:** Rinse thoroughly with water for at least 15 minutes, consult a physician [1]. | **Stability & Incompatibilities** | Stable under recommended storage conditions. Specific incompatible materials are **not listed** in the SDS [1]. | **Spill Response** | Avoid dust

formation. Use personal protective equipment. Sweep up material and place it in a sealed container for disposal. Prevent product from entering drains [1]. |

Guidance on Solvent Selection

In the absence of specific data for **chlorophosphorane**, a systematic and cautious approach is essential. The following workflow outlines the recommended steps for selecting and validating a solvent for your reaction.



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Troubleshooting Common Experimental Issues

- **Unexpected Decomposition or Violent Reaction:** This strongly indicates solvent incompatibility. **Action:** Immediately quarantine the mixture and re-evaluate your solvent choice from the beginning. Start with even smaller test scales (e.g., milligram level) for new solvents.
- **Poor Solubility:** The chosen solvent may not be suitable. **Action:** Consult the solvent tool [2] to find a replacement with similar properties but different functional groups that might improve solubility without reacting.
- **Color Change or Precipitate Formation:** This can signal a reaction between your compound and the solvent or an impurity. **Action:** Document the observation and consider trying a solvent from a different chemical class (e.g., switch from an ether to a hydrocarbon).

Disposal Considerations

The disposal of **chlorophosphorane** and contaminated materials requires careful planning. The SDS recommends **disposal at a licensed chemical destruction plant or by controlled incineration** [1]. You must not contaminate water, food, or the general environment through storage or disposal practices [1]. Always adhere to your institution's specific hazardous waste protocols.

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References

1. chlorophosphorane Safety Data Sheets(SDS) ... [lookchem.com]
2. Solvent Selection Tool [acsgcipr.org]

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